

Comprehensive Technical Guide on 1-Phenylpyrazole-4-Amine: Physicochemical Profiling and Synthetic Methodologies

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Compound of Interest

Compound Name: *N*-Phenyl-1H-pyrazol-4-amine

Cat. No.: B13256573

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Executive Summary

1-Phenyl-1H-pyrazol-4-amine (CAS: 1128-53-6) is a highly privileged heterocyclic scaffold utilized extensively in medicinal chemistry, particularly in the synthesis of Glutathione S-Transferase Omega 1 (GSTO1) inhibitors and novel anti-mycobacterial agents. For researchers and drug development professionals, understanding the precise physicochemical properties of this compound—specifically its melting point (MP) and boiling point (BP)—is critical for downstream formulation, purification, and In Vitro to In Vivo Extrapolation (IVIVE).

This whitepaper provides an in-depth analysis of the thermodynamic properties of 1-phenylpyrazole-4-amine, elucidates the mechanistic causality behind its physical state transitions, and establishes self-validating experimental protocols for accurate laboratory measurement.

Physicochemical Profiling & Mechanistic Causality

The physical properties of 1-phenylpyrazole-4-amine are dictated by its unique molecular architecture: a planar, electron-rich pyrazole core conjugated with a phenyl ring, and a primary

amine at the C4 position.

Quantitative Data Summary

Property	Value	Conditions / Notes
IUPAC Name	1-Phenyl-1H-pyrazol-4-amine	-
CAS Number	1128-53-6	-
Molecular Formula	C9H9N3	-
Molecular Weight	159.19 g/mol	-
Melting Point	104 – 105 °C	Recrystallized from ligroine[1]
Boiling Point	304 – 305.4 °C	At standard atmospheric pressure (760 mmHg)[1],[2]
Density	1.19 – 1.20 g/cm ³	Standard ambient temperature[2]
Flash Point	138.5 – 144.0 °C	Closed cup method[1],[2]

Causality of the Melting Point (104–105 °C)

The melting point of 104–105 °C is relatively high for a molecule of its size. This is mechanistically driven by the solid-state crystal lattice, which is stabilized by strong, directional intermolecular hydrogen bonds between the primary amine (-NH₂) of one molecule and the pyridine-like nitrogen (N2) of the pyrazole ring of an adjacent molecule. Furthermore, the planar N-phenyl group facilitates efficient π - π stacking. [1](#) notes that ligroine is the standard solvent for recrystallization[1]; as a non-polar hydrocarbon, ligroine does not disrupt or compete with these hydrogen bonds, allowing the thermodynamically stable polymorph to crystallize cleanly.

Causality of the Boiling Point (~305 °C)

A boiling point exceeding 300 °C for a 159.19 g/mol compound indicates massive cohesive forces in the liquid phase. The transition from liquid to gas requires overcoming not only the extensive hydrogen-bonding network but also the significant dipole moment induced by the heteroaromatic pyrazole core. The [2](#) confirms this high boiling point[2], which necessitates specialized handling during distillation to prevent thermal degradation.

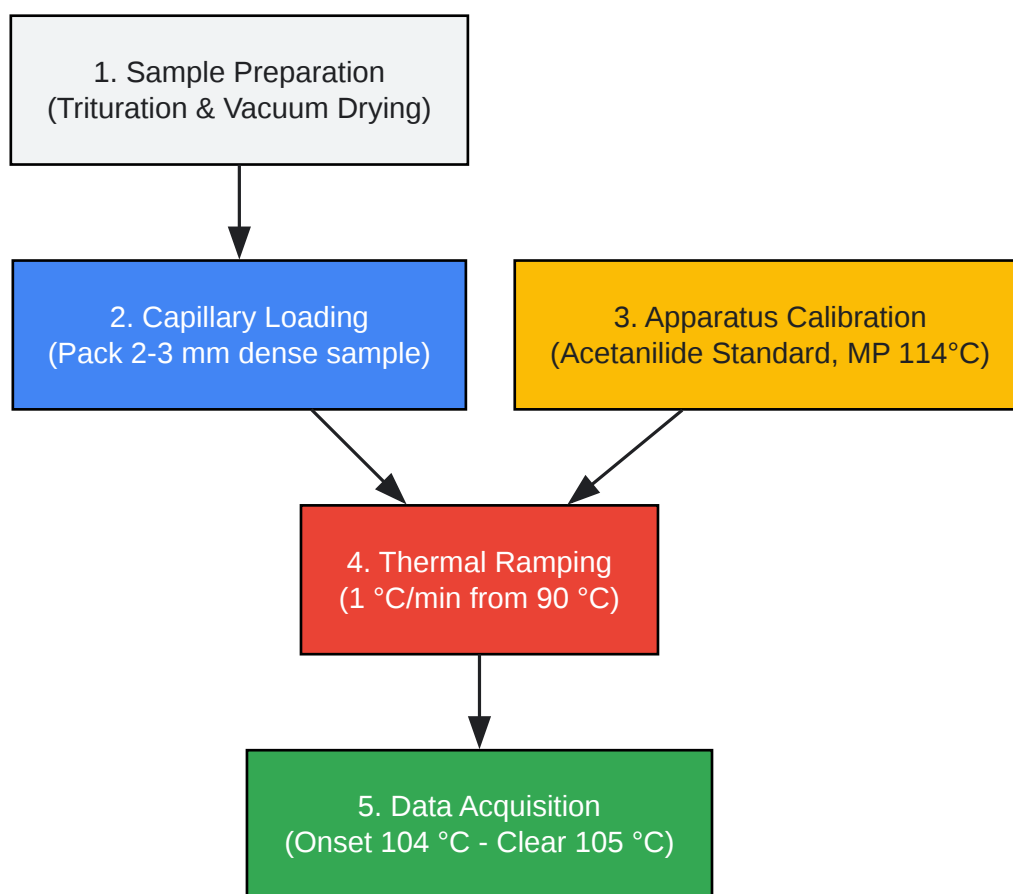
Validated Experimental Methodologies

To ensure scientific integrity, the following protocols are designed as self-validating systems. They incorporate internal controls to eliminate false readings caused by superheating or solvent contamination.

Protocol A: Precision Capillary Melting Point Determination

Causality for approach: Residual recrystallization solvent acts as an impurity, leading to freezing-point depression and a broadened melting range. Proper desiccation and thermal calibration are mandatory.

- **Sample Preparation:** Triturate 10 mg of 1-phenylpyrazole-4-amine in an agate mortar. Dry the pulverized sample under high vacuum (≤ 1 mbar) at 40 °C for 2 hours to completely volatilize any residual ligroine.
- **Capillary Loading:** Introduce the dried powder into a glass melting point capillary (sealed at one end). Drop the capillary through a 1-meter glass tube onto a hard surface 3-5 times to densely pack the sample to a depth of 2-3 mm, ensuring uniform thermal conductivity.
- **Apparatus Calibration (Self-Validation):** Calibrate the automated melting point apparatus using an analytical standard with a proximal melting point. Acetanilide (MP 114 °C) is the ideal standard for this range.
- **Thermal Ramping:** Rapidly heat the block to 90 °C. Engage a strict thermal ramp of 1 °C/min. Why? A slow ramp rate ensures the sample core reaches thermal equilibrium with the heating block, preventing artificial temperature lag.
- **Data Acquisition:** Record the onset temperature (first appearance of the liquid phase) and the clear point (complete liquefaction). A pure sample will yield a sharp range of 104–105 °C^[1].



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Caption: Self-validating experimental workflow for precision melting point determination.

Protocol B: Micro-Boiling Point Determination via Si-Oil Bath

Causality for approach: Standard distillation of high-boiling compounds (>300 °C) requires large volumes and risks thermal decomposition. The inverted micro-capillary method relies on thermodynamic vapor pressure equilibrium, offering a highly accurate visual cue without degrading the bulk material.

- Setup: Place 5-10 mg of the compound into a 5 mm diameter micro test tube. Insert a standard melting point capillary (open end down, sealed end up) into the tube.
- Bath Immersion: Attach the micro tube to a high-temperature thermometer using a silicone band. Immerse the assembly into a Thiele tube filled with high-temperature silicone oil (rated

for $>350\text{ }^{\circ}\text{C}$).

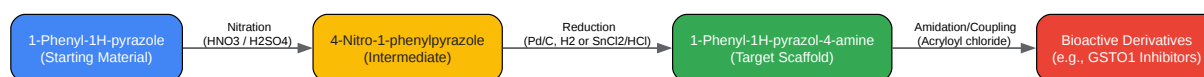
- **Heating & Vapor Displacement:** Heat the Thiele tube side-arm gently with a micro-burner. As the temperature approaches $300\text{ }^{\circ}\text{C}$, the trapped air in the inverted capillary will expand and bubble out.
- **Equilibrium Observation:** Continue heating until a rapid, continuous stream of bubbles emerges. This physical state indicates that the vapor pressure of the 1-phenylpyrazole-4-amine exceeds atmospheric pressure.
- **Cooling & Measurement (Self-Validation):** Remove the heat source. The exact moment the bubbling ceases and the liquid compound is drawn up into the inverted capillary is the true boiling point (Vapor Pressure = Atmospheric Pressure). Record this value (Expected: $\sim 305\text{ }^{\circ}\text{C}$)[1],[2].

Synthetic Workflow & Pharmaceutical Applications

The synthesis of 1-phenyl-1H-pyrazol-4-amine is a critical pathway in medicinal chemistry. The standard synthetic route involves the regioselective nitration of 1-phenyl-1H-pyrazole to form 4-nitro-1-phenyl-1H-pyrazole. This intermediate is subsequently reduced to the target amine.

Causality of Reagent Choice: Reduction is typically achieved via catalytic hydrogenation (Pd/C, H_2) for clean, scalable yields, or via metal-acid reduction (e.g., SnCl_2/HCl or $\text{Fe}/\text{NH}_4\text{Cl}$) when orthogonal functional groups are present[3],[4].

Once synthesized, the C4-amine serves as a highly reactive nucleophile. It is frequently coupled with electrophiles like acryloyl chloride to generate targeted covalent inhibitors. For example, 5 demonstrates its use in synthesizing potent Glutathione S-Transferase Omega 1 (GSTO1) inhibitors[5]. Furthermore, 6 highlights the role of structurally related pyrazole derivatives (like NSC 18725) in inhibiting intracellular Mycobacterium tuberculosis[6].



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Caption: Synthetic pathway of 1-phenyl-1H-pyrazol-4-amine and its application in drug development.

References

- LookChem. "Cas 1128-53-6,1-Phenyl-1H-pyrazol-4-amine". LookChem Chemical Database.
- EPA CompTox Chemicals Dashboard. "Pyrazole, 4-amino-1-phenyl- Properties". United States Environmental Protection Agency.
- Frontiers in Cellular and Infection Microbiology. "NSC 18725, a Pyrazole Derivative Inhibits Growth of Intracellular Mycobacterium tuberculosis by Induction of Autophagy". Frontiers.
- PubMed Central (NIH). "Structure-Based Design of N-(5-Phenylthiazol-2-yl)acrylamides as Novel and Potent Glutathione S-Transferase Omega 1 Inhibitors". National Institutes of Health.
- BenchChem. "3,5-dimethyl-1-phenyl-1H-pyrazol-4-amine Synthetic Pathways". BenchChem.

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Sources

- [1. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
- [2. CompTox Chemicals Dashboard \[comptox.epa.gov\]](https://comptox.epa.gov)
- [3. EP3430012B1 - 4,6-dihydropyrrolo\[3,4-c\]pyrazole-5\(1h\)-carbonitrile derivatives for treating cancer - Google Patents \[patents.google.com\]](#)
- [4. 3,5-dimethyl-1-phenyl-1H-pyrazol-4-amine|CAS 21683-30-7 \[benchchem.com\]](https://www.benchchem.com)
- [5. Structure-Based Design of N-\(5-Phenylthiazol-2-yl\)acrylamides as Novel and Potent Glutathione S-Transferase Omega 1 Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. Frontiers | NSC 18725, a Pyrazole Derivative Inhibits Growth of Intracellular Mycobacterium tuberculosis by Induction of Autophagy \[frontiersin.org\]](https://www.frontiersin.org)
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